

L-Valinamide Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *L-Valinamide hydrochloride*

Cat. No.: *B555295*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical and chemical properties of **L-Valinamide hydrochloride**. The information is curated for professionals in research and development, offering data-driven insights and standardized experimental methodologies.

Chemical Identity and Properties

L-Valinamide hydrochloride is the hydrochloride salt of L-valinamide, the amide derivative of the essential amino acid L-valine. It serves as a crucial building block in the synthesis of various pharmaceutical compounds and is utilized in biochemical research.

Chemical Identifiers

Identifier	Value
CAS Number	3014-80-0
Molecular Formula	$C_5H_{12}N_2O \cdot HCl$
Molecular Weight	152.62 g/mol [1]
IUPAC Name	(2S)-2-amino-3-methylbutanamide;hydrochloride
Synonyms	(2S)-2-Amino-3-methylbutanamide hydrochloride, L-Val-NH ₂ ·HCl, H-Val-NH ₂ ·HCl

Physicochemical Properties

Property	Value
Appearance	White to off-white crystalline powder
Melting Point	266-270 °C[1][2]
Boiling Point	273.6°C at 760 mmHg (for the free base)[3]
Solubility	Soluble in water. Soluble in methanol (50 mg/mL, clear, colorless solution).[2]
pKa	Data not available. See section 2.3 for determination protocol.
Optical Rotation	$[\alpha]_{25/D} +25.8^\circ$, $c = 1$ in H ₂ O[1]

Experimental Protocols

The following sections detail standardized methodologies for the determination of key physical and chemical properties of **L-Valinamide hydrochloride**.

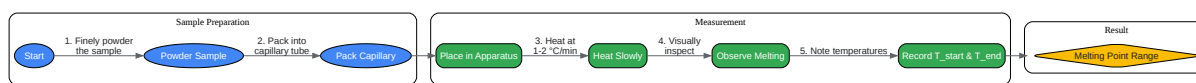
Melting Point Determination (Capillary Method)

The melting point of **L-Valinamide hydrochloride** can be determined using a standard capillary melting point apparatus.[1][2][4]

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **L-Valinamide hydrochloride** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady rate of 1-2 °C per minute.
- **Observation:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the substance is completely molten are

recorded. This range represents the melting point. For a pure substance, this range is typically narrow.



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Workflow for Melting Point Determination.

Aqueous Solubility Determination (Shake-Flask Method)

The equilibrium solubility of **L-Valinamide hydrochloride** in water can be determined using the shake-flask method.[5][6][7][8]

Methodology:

- Preparation: An excess amount of **L-Valinamide hydrochloride** is added to a known volume of purified water in a sealed container.
- Equilibration: The mixture is agitated at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation: The undissolved solid is separated from the solution by centrifugation and/or filtration through a non-binding syringe filter (e.g., 0.22 µm PVDF).
- Quantification: The concentration of **L-Valinamide hydrochloride** in the clear supernatant is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

pKa Determination (Potentiometric Titration)

The acid dissociation constants (pKa) of the ionizable groups in **L-Valinamide hydrochloride** can be determined by potentiometric titration.^{[9][10][11][12]}

Methodology:

- **Solution Preparation:** A known concentration of **L-Valinamide hydrochloride** is dissolved in deionized water.
- **Titration:** The solution is titrated with a standardized solution of a strong base (e.g., 0.1 M NaOH), and the pH is monitored continuously using a calibrated pH meter.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa values correspond to the pH at the half-equivalence points on the curve.

Purity Assessment (HPLC)

The purity of **L-Valinamide hydrochloride** can be assessed using reverse-phase High-Performance Liquid Chromatography (HPLC).^{[3][13][14][15]}

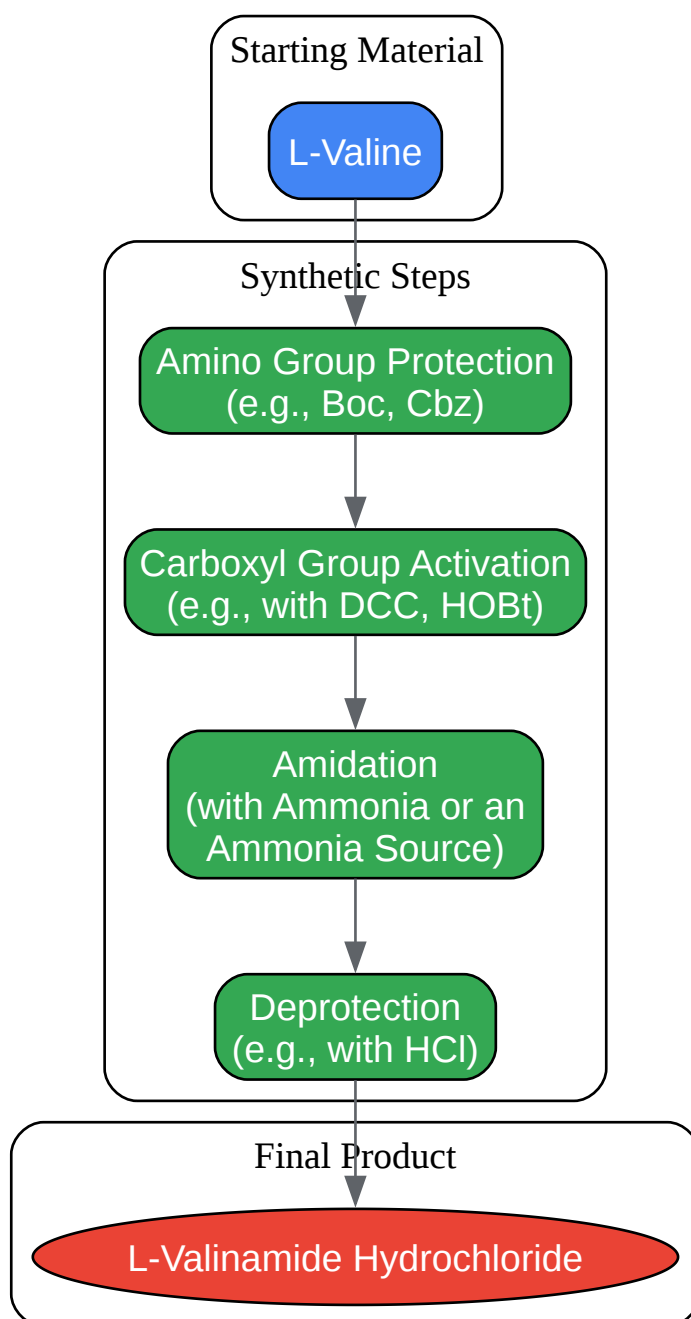
Methodology:

- **Sample Preparation:** A solution of **L-Valinamide hydrochloride** is prepared in a suitable solvent (e.g., a mixture of water and acetonitrile).
- **Chromatographic Conditions:**
 - **Column:** A C18 reversed-phase column is typically used.
 - **Mobile Phase:** A gradient of an aqueous buffer (e.g., phosphate buffer or water with 0.1% trifluoroacetic acid) and an organic solvent (e.g., acetonitrile or methanol).
 - **Detection:** UV detection at a suitable wavelength (e.g., 210 nm).
- **Analysis:** The sample is injected into the HPLC system. The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Synthesis and Applications

General Synthesis Pathway

L-Valinamide hydrochloride is typically synthesized from its parent amino acid, L-valine. A general synthetic route involves the protection of the amino group, activation of the carboxyl group, amidation, and subsequent deprotection.

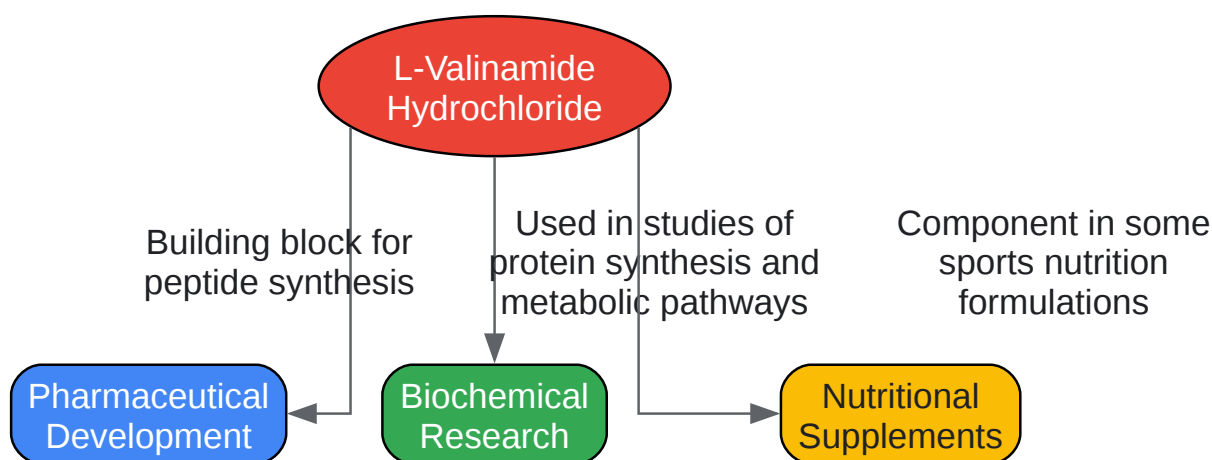


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General Synthetic Pathway for **L-Valinamide Hydrochloride**.

Key Applications

L-Valinamide hydrochloride is a versatile building block with applications in several areas of research and development.



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Applications of **L-Valinamide Hydrochloride**.

Stability and Storage

Amine hydrochloride salts are generally more stable than their corresponding free amines. **L-Valinamide hydrochloride** should be stored in a cool, dry, and well-ventilated area, away from incompatible substances. For long-term storage, refrigeration (2-8 °C) is often recommended. As with many amine salts, it is important to protect it from moisture.

Safety Information

L-Valinamide hydrochloride should be handled in accordance with good laboratory practices. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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